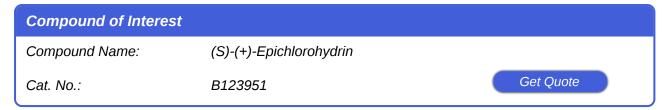


A Technical Guide to the Physical Properties of (S)-(+)-Epichlorohydrin

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **(S)-(+)-Epichlorohydrin**, a crucial chiral intermediate in the synthesis of pharmaceuticals and other specialty chemicals. The document focuses on its boiling point and density, presenting quantitative data, general experimental methodologies, and a logical workflow for property determination.

Core Physical Properties

(S)-(+)-Epichlorohydrin, with the CAS number 67843-74-7, is a colorless liquid with a characteristic pungent, chloroform-like odor.[1][2][3][4] It is a chiral molecule valued for its high reactivity, which stems from its three-membered epoxide ring.[5] This reactivity makes it a key building block in the production of epoxy resins, polymers, and various active pharmaceutical ingredients (APIs).[3][5][6]

Quantitative Data Summary

The boiling point and density of **(S)-(+)-Epichlorohydrin** have been reported across various sources. These values are summarized in the table below. It is important to note that the boiling point can vary significantly with pressure.



Physical Property	Value	Conditions	Source(s)
Boiling Point	92-93 °C	at 360 mmHg	[7]
113-115 °C	Not specified	[1]	
114 °C	at 760 mmHg (lit.)		_
115-117 °C	Not specified	[4][8]	_
116 °C	Not specified	[9]	_
117.9 °C	at 760 mmHg	[2][3]	_
118 °C	Not specified	[10][11]	
Density	1.180 g/cm ³	at 20 °C	[1]
1.180 g/mL	at 20 °C		
1.1812 g/cm ³	at 20 °C	[3][9]	_
1.183 g/mL	at 25 °C	[4][7][8][12]	

Experimental Protocols for Property Determination

While specific, detailed experimental protocols for **(S)-(+)-Epichlorohydrin** were not found in the provided literature, the determination of boiling point and density for liquid chemical compounds follows well-established laboratory procedures.

3.1. Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid.

Distillation Method (Atmospheric and Vacuum): A standard method involves the distillation of
the liquid. The substance is heated in a distillation apparatus, and the temperature at which
the liquid boils and its vapor condenses is recorded as the boiling point. For substances that
decompose at their atmospheric boiling point, or for more precise measurements, vacuum
distillation is employed. The boiling point is then recorded at a specific, reduced pressure, as
seen in some of the reported data (e.g., 92-93 °C at 360 mmHg).[7]



Capillary Method (Siwoloboff Method): This micro-method is suitable for small sample
quantities. A small amount of the liquid is placed in a sample tube, and a capillary tube,
sealed at one end, is inverted into it. The apparatus is heated, and the temperature at which
a rapid and continuous stream of bubbles emerges from the capillary tube is recorded as the
boiling point.

3.2. Density Determination

Density is the mass of a substance per unit volume.

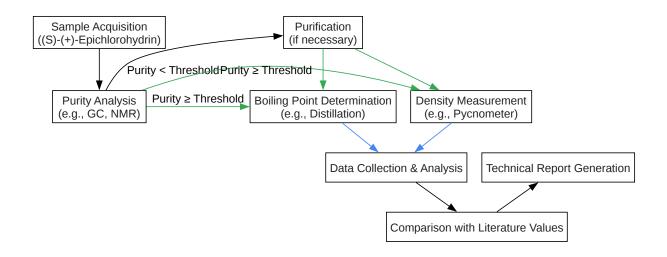
- Pycnometer Method: A pycnometer is a flask with a specific, accurately known volume. The
 procedure involves weighing the empty pycnometer, then weighing it again when filled with
 the sample liquid. The density is calculated by dividing the mass of the liquid by the volume
 of the pycnometer. The temperature of the sample must be controlled and recorded as
 density is temperature-dependent.
- Hydrometer Method: A hydrometer is an instrument used to measure the specific gravity (or relative density) of liquids. The hydrometer is placed in the liquid, and the value is read from the scale at the point where the surface of the liquid touches the stem.
- Oscillating U-tube Densitometer: This modern digital instrument measures the oscillation frequency of a U-shaped tube filled with the sample. The frequency of oscillation is directly related to the density of the liquid. This method is fast, accurate, and requires only a small sample volume.

Gas chromatography (GC) is often used to determine the purity of **(S)-(+)-Epichlorohydrin**, which is a critical factor for accurate physical property measurement.[13]

Logical Workflow for Physical Property Characterization

The following diagram illustrates a generalized workflow for the characterization of physical properties of a chemical substance like **(S)-(+)-Epichlorohydrin**.





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Workflow for Physical Property Characterization.

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